

Molecular formula and weight of 2,4-Dimethyl-1-heptene

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Compound of Interest

Compound Name: 2,4-Dimethyl-1-heptene

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An In-depth Technical Guide to 2,4-Dimethyl-1-heptene

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the chemical properties of **2,4-Dimethyl-1-heptene**, a volatile organic compound belonging to the alkene family.

Chemical Identity and Molecular Structure

2,4-Dimethyl-1-heptene is an unsaturated hydrocarbon. Its structure is defined by a seven-carbon parent chain (heptane) with a double bond at the first carbon position (making it a heptene). Two methyl groups are attached as substituents at the second and fourth carbon atoms.

- Molecular Formula: C_9H_{18} ^{[1][2][3][4]}
- IUPAC Name: 2,4-dimethylhept-1-ene^[5]
- CAS Registry Number: 19549-87-2^{[1][2]}

The molecular formula is determined by identifying the seven-carbon heptene chain and adding the two methyl (CH_3) groups, then saturating the remaining carbon bonds with hydrogen atoms.

Physicochemical Properties

The molecular weight and other key physical properties are crucial for handling, storage, and application in a research setting.

Data Summary Table

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈	[1][2][3][4]
Molecular Weight	126.24 g/mol	[2][4][5]
126.2392 g/mol	[1]	
CAS Number	19549-87-2	[1][2]
Density	0.732 g/cm ³	[3]
Boiling Point	134 °C	[5]
137.3 °C at 760 mmHg	[3]	
Physical Form	Liquid	[5]
Color	Colorless	[5]

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic masses of its constituent atoms. [6] The calculation for **2,4-Dimethyl-1-heptene** is detailed below.

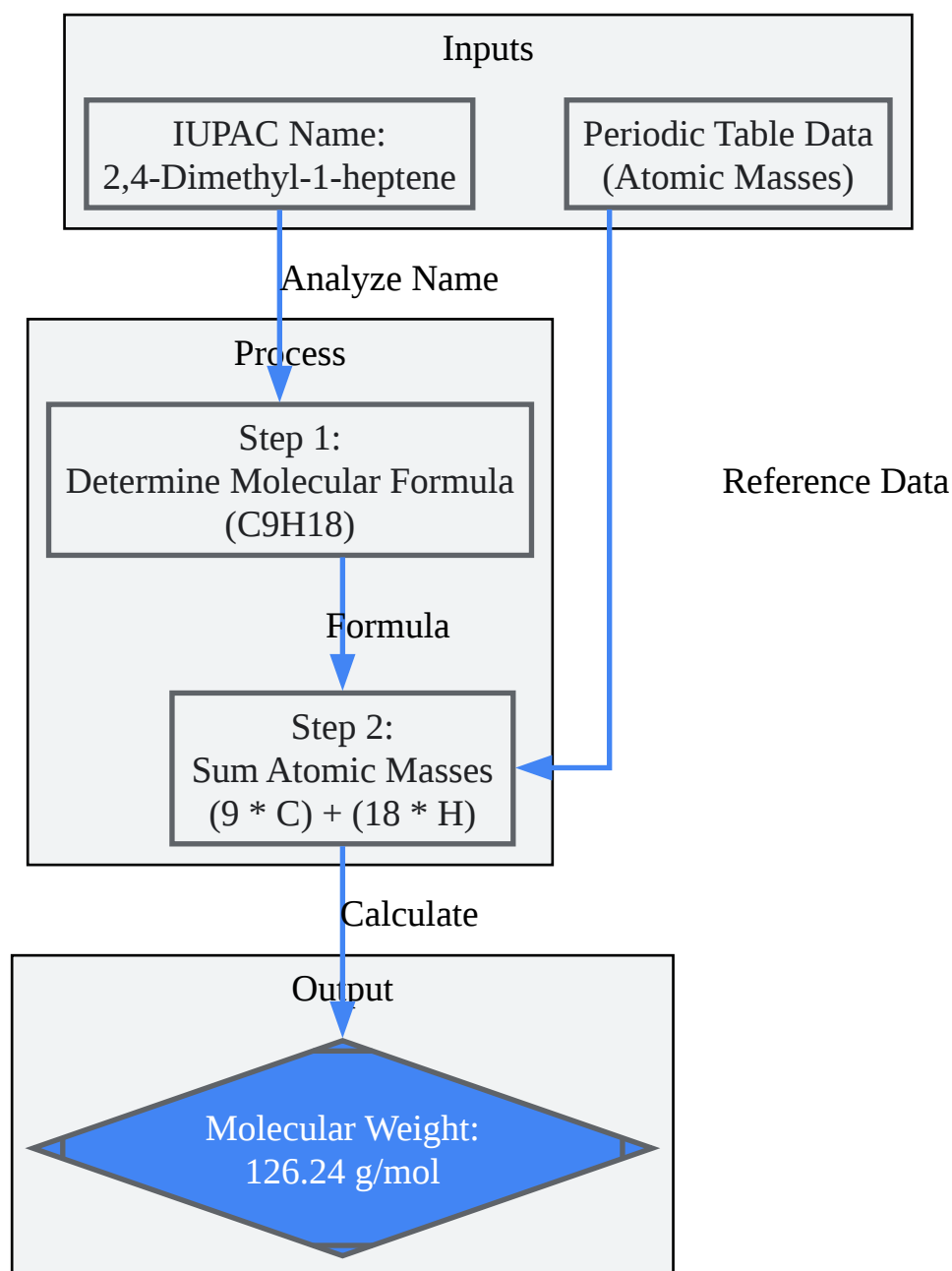
Experimental Protocols

Protocol 1: Molecular Weight Calculation

- Determine the Molecular Formula: Based on the IUPAC name "**2,4-Dimethyl-1-heptene**," the molecular formula is established as C₉H₁₈.
- Identify Atomic Masses: Obtain the average atomic masses of Carbon (C) and Hydrogen (H) from the periodic table.

- Atomic Mass of Carbon (C) $\approx 12.011 \text{ u}$ ^{[7][8]}
- Atomic Mass of Hydrogen (H) $\approx 1.008 \text{ u}$ ^{[9][10]}
- Calculate Total Mass: Multiply the atomic mass of each element by the number of atoms of that element in the molecule and sum the results.^[11]
 - Mass from Carbon = $9 \text{ atoms} \times 12.011 \text{ u/atom} = 108.099 \text{ u}$
 - Mass from Hydrogen = $18 \text{ atoms} \times 1.008 \text{ u/atom} = 18.144 \text{ u}$
- Sum for Molecular Weight:
 - Total Molecular Weight = $108.099 \text{ u} + 18.144 \text{ u} = 126.243 \text{ u}$

The following diagram illustrates the logical workflow for this calculation.



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Caption: Workflow for determining molecular weight.

Applications and Further Research

As a volatile organic compound and an alkene, **2,4-Dimethyl-1-heptene** can serve as a starting material or intermediate in organic synthesis. Its properties may be of interest in the

fields of fuel research, polymer chemistry, and as a component in complex mixtures for analytical standard development. Currently, there is limited public information available citing this specific molecule in complex biological signaling pathways or as a primary focus in drug development. Further research would be required to elucidate any potential bioactivity.

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